

Spectroscopic characterization of 2-([1,3]Dioxolan-2-ylmethoxy)-benzaldehyde vs reference standards

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Compound of Interest

Compound Name: 2-([1,3]Dioxolan-2-ylmethoxy)-benzaldehyde

CAS No.: 23145-22-4

Cat. No.: B1612665

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Spectroscopic Characterization of 2-([1,3]Dioxolan-2-ylmethoxy)-benzaldehyde: A Comparative Guide

Executive Summary & Application Context

This guide details the structural characterization of **2-([1,3]Dioxolan-2-ylmethoxy)-benzaldehyde** (CAS 23145-22-4), a critical intermediate in the synthesis of alpha-1 adrenergic receptor antagonists, specifically Silodosin (KMD-3213).[\[1\]](#)

In drug development, this molecule serves as the electrophilic coupling partner for the indoline core of Silodosin. Its quality is defined by two critical structural attributes:

- The Aldehyde Functionality: Essential for the subsequent reductive amination.[\[1\]](#)

- The 1,3-Dioxolane Ring: A masked aldehyde/diol moiety that must remain intact until the deprotection step.^[1]

The primary analytical challenge is distinguishing the intact product from its starting material (Salicylaldehyde) and its acid-hydrolysis degradation products (diols).^[1] This guide provides a self-validating spectroscopic framework to ensure material integrity.^[1]

Structural Logic & Reference Standards

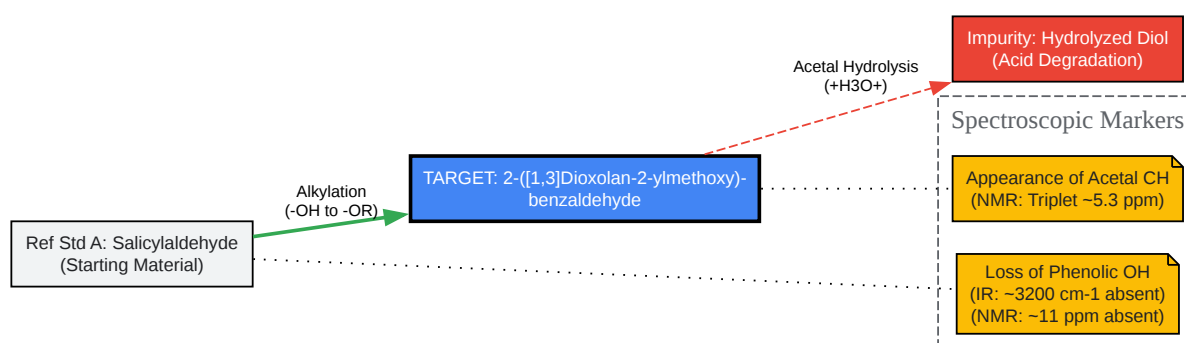
To validate the target molecule, we utilize a "Difference Spectroscopy" approach, comparing the target against its immediate precursor and potential degradants.

Reference Standard Selection

- Standard A (Precursor): Salicylaldehyde (2-Hydroxybenzaldehyde).^[1]
 - Role: Verifies complete alkylation of the phenolic oxygen.^[1]
- Standard B (Degradant): 2-(2,3-Dihydroxypropoxy)benzaldehyde (Theoretical/In-situ).^[1]
 - Role: Verifies the integrity of the acid-sensitive acetal group.^[1]

Structural Comparison Diagram

The following diagram illustrates the chemical shifts and functional group transformations monitored during analysis.



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Figure 1: Structural evolution from Salicylaldehyde to the Target Intermediate, highlighting key spectroscopic checkpoints.[1]

Spectroscopic Characterization

Nuclear Magnetic Resonance (^1H NMR)

NMR is the definitive method for confirming the ether linkage and the acetal ring.[1]

Solvent Protocol: Use DMSO- d_6 or neutralized CDCl_3 . [1]

- Caution: Commercial CDCl_3 is often acidic (HCl formation). [1] This can hydrolyze the dioxolane ring in the NMR tube, leading to false failure results. Always filter CDCl_3 through basic alumina or use DMSO- d_6 . [1]

Comparative Chemical Shift Table (400 MHz)

Proton Assignment	Target Molecule (δ ppm)	Ref Std: Salicylaldehyde (δ ppm)	Diagnostic Value
-CHO (Aldehyde)	10.38 (s, 1H)	9.80 - 9.90 (s, 1H)	Shift: Alkylation breaks the intramolecular H-bond, shifting the CHO signal downfield. [1]
-OH (Phenolic)	ABSENT	10.90 - 11.00 (s, 1H)	Primary Confirmation: Absence confirms complete reaction of starting material. [1]
Ar-H (Aromatic)	7.00 - 7.80 (m, 4H)	6.90 - 7.60 (m, 4H)	General aromatic pattern; less diagnostic. [1]
Acetal -CH-	5.28 (t, 1H)	ABSENT	Critical: Confirms the dioxolane ring is intact. [1] If this appears as a broad singlet or shifts, suspect hydrolysis.
Linker -O-CH ₂ -	4.15 (d, 2H)	ABSENT	Confirms attachment of the side chain.
Dioxolane -CH ₂ -	3.80 - 4.00 (m, 4H)	ABSENT	Characteristic multiplet for the ethylene glycol backbone. [1]

Infrared Spectroscopy (FT-IR)

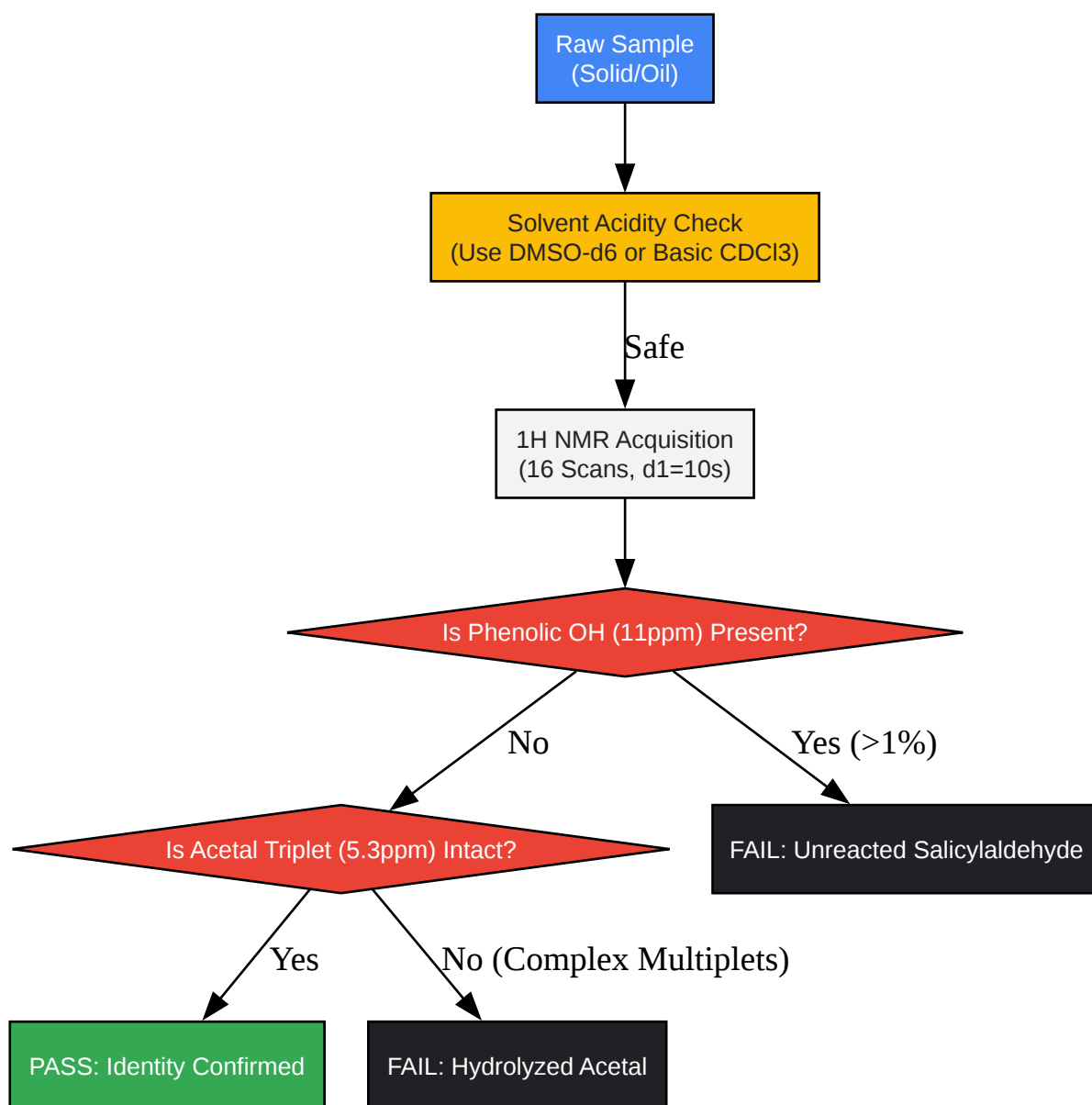
FT-IR provides a rapid "fingerprint" assessment, particularly useful for Goods-In QC where NMR may not be available. [\[1\]](#)

- Target C=O Stretch ($1680\text{--}1690\text{ cm}^{-1}$): In Salicylaldehyde, the carbonyl stretch is lowered ($\sim 1660\text{ cm}^{-1}$) due to strong intramolecular hydrogen bonding with the phenolic -OH.^[1] In the target molecule, this H-bond is removed, causing the carbonyl band to shift to a higher frequency (typical aromatic aldehyde range).^[1]
- Absence of O-H Stretch: The broad, strong band at $3200\text{--}3400\text{ cm}^{-1}$ seen in Salicylaldehyde must be absent.
- C-O-C Stretches: New bands appear in the $1050\text{--}1150\text{ cm}^{-1}$ region corresponding to the dioxolane ether linkages.^[1]

Experimental Protocol: Self-Validating Analysis

This protocol includes "Stop/Go" decision points to ensure data integrity.^[1]

Workflow Diagram



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Figure 2: Analytical workflow with integrated decision gates for impurity identification.

Detailed Methodology

- Sample Preparation (NMR):
 - Dissolve 10 mg of sample in 0.6 mL DMSO-d6.
 - Why DMSO? It prevents acid-catalyzed hydrolysis of the acetal and separates the water peak from key signals.[1]

- Instrument Parameters:
 - Pulse Angle: 30°
 - Relaxation Delay (d1): 10 seconds (Crucial for accurate integration of the aldehyde proton vs. aromatic protons).[\[1\]](#)
 - Scans: 16.
- Data Processing:
 - Reference the spectrum to the residual solvent peak (DMSO: 2.50 ppm).[\[1\]](#)
 - Integrate the Aldehyde proton (10.38 ppm) and normalize to 1.00.[\[1\]](#)
 - Check the integration of the Acetal proton (5.28 ppm).[\[1\]](#) It must integrate to 1.00 ± 0.05 .
 - Self-Validation: If the integration is < 0.9 , the acetal has degraded.

Mass Spectrometry (LC-MS) Profile

While NMR confirms connectivity, MS confirms the molecular weight and absence of heavy byproducts.

- Ionization Mode: ESI Positive (Electrospray Ionization).[\[1\]](#)
- Molecular Ion:
 - Formula: $C_{11}H_{12}O_4$ [\[2\]](#)[\[3\]](#)
 - Exact Mass: 208.07
 - Observed $[M+H]^+$: 209.1 m/z[\[1\]](#)
 - Observed $[M+Na]^+$: 231.1 m/z (Common adduct due to oxygen richness).[\[1\]](#)
- Fragmentation Pattern:

- Loss of the dioxolane ring often results in a fragment corresponding to the benzaldehyde cation.[1]

References

- PubChem. (2023).[1] Compound Summary: **2-([1,3]Dioxolan-2-ylmethoxy)-benzaldehyde** (CID 17749909).[1][2] National Library of Medicine.[1] [\[Link\]](#)
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Sources

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